

Application of Cephradine in treating urinary tract infections

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Compound of Interest

Compound Name: Cephradine

Cat. No.: B1668399

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Application Notes: Cephradine for Urinary Tract Infections

Introduction

Cephradine is a first-generation cephalosporin antibiotic with a broad spectrum of activity against various Gram-positive and some Gram-negative bacteria.[1][2] Its pharmacological profile, particularly its high concentration in the urinary tract, makes it a viable agent for the treatment of urinary tract infections (UTIs).[3][4] These notes provide an overview of its mechanism of action, pharmacokinetic properties, clinical efficacy, and established protocols for research and clinical evaluation.

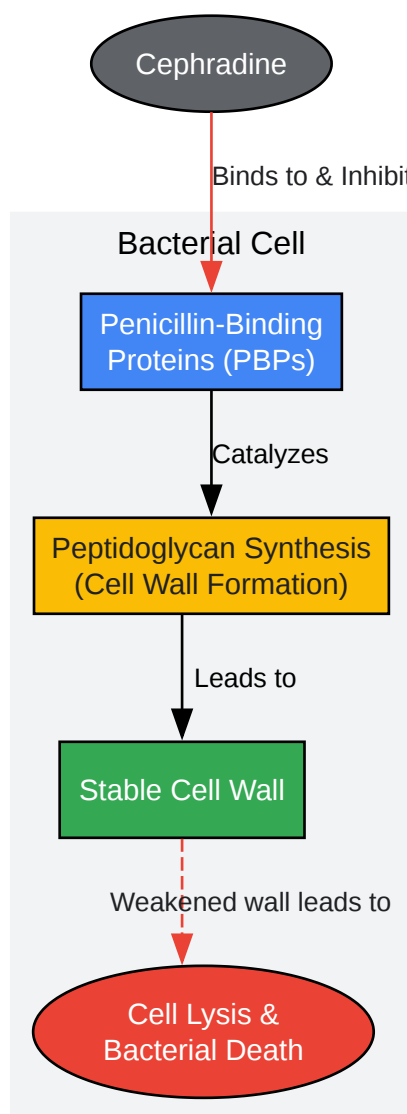
Mechanism of Action

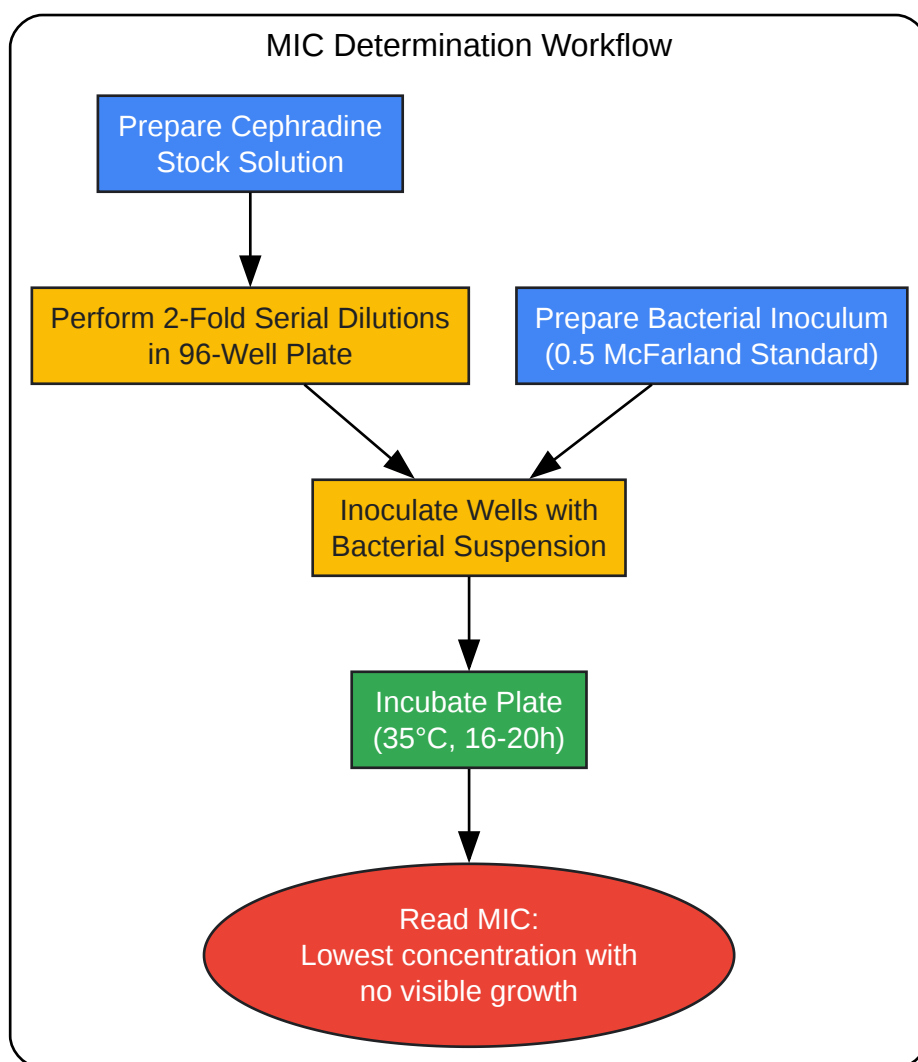
Cephradine exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[5][6] The core mechanism involves the following steps:

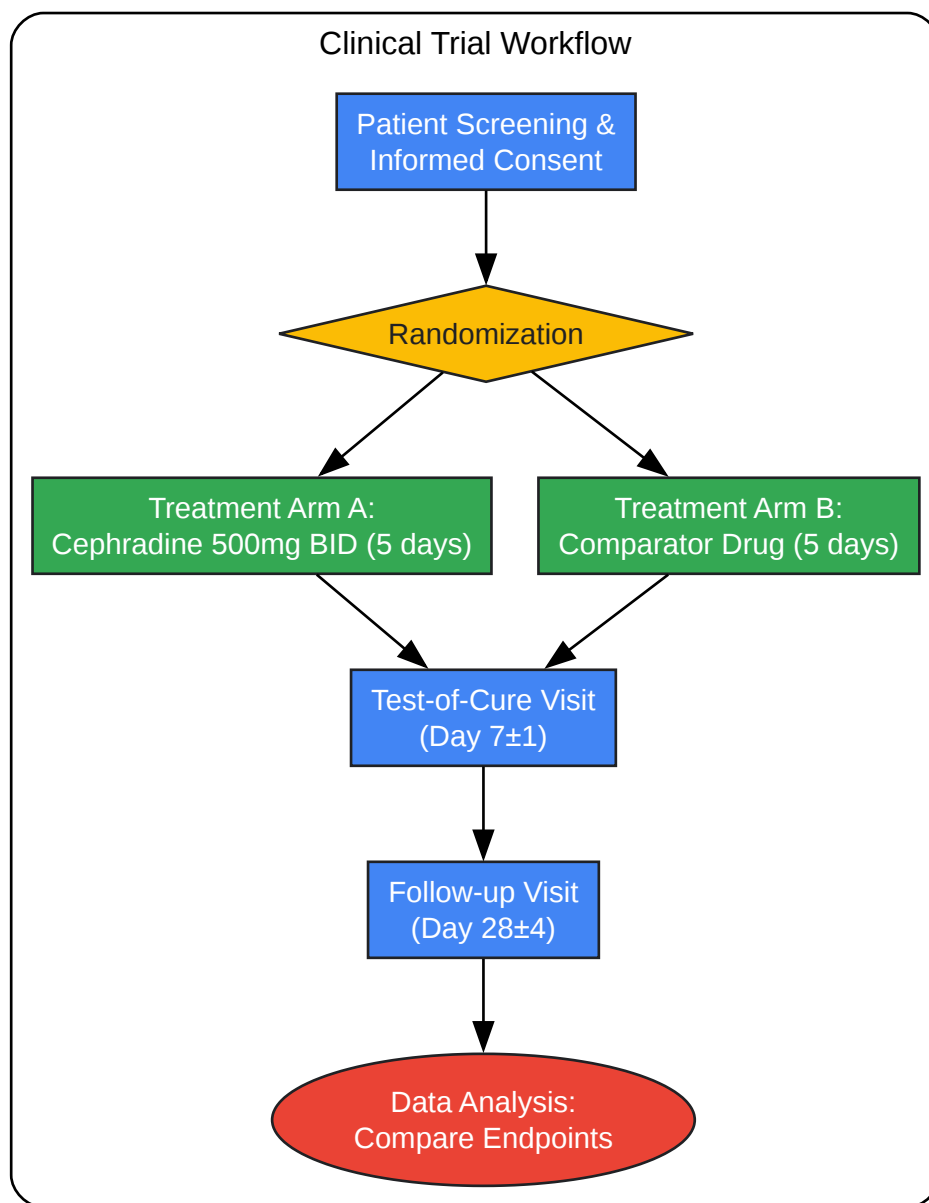
- **Binding to Penicillin-Binding Proteins (PBPs):** **Cephradine's** β -lactam ring structure allows it to bind to the active site of PBPs, which are enzymes essential for the final step in peptidoglycan synthesis.[2][7]
- **Inhibition of Transpeptidation:** This binding inactivates the PBPs, preventing the cross-linking of peptidoglycan chains.[4]

- Cell Wall Destabilization: The disruption of peptidoglycan synthesis weakens the bacterial cell wall, compromising its structural integrity.[\[5\]](#)
- Cell Lysis: The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[\[1\]](#)[\[4\]](#)

This action is most effective against actively dividing bacteria that are continuously synthesizing new cell walls.[\[5\]](#)[\[7\]](#)







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